

# Synthesis and Characterization of Tetrabutylphosphonium Ionic Liquids

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## Compound Focus: Tetrabutylphosphonium hydroxide

CAS No.: 14518-69-5

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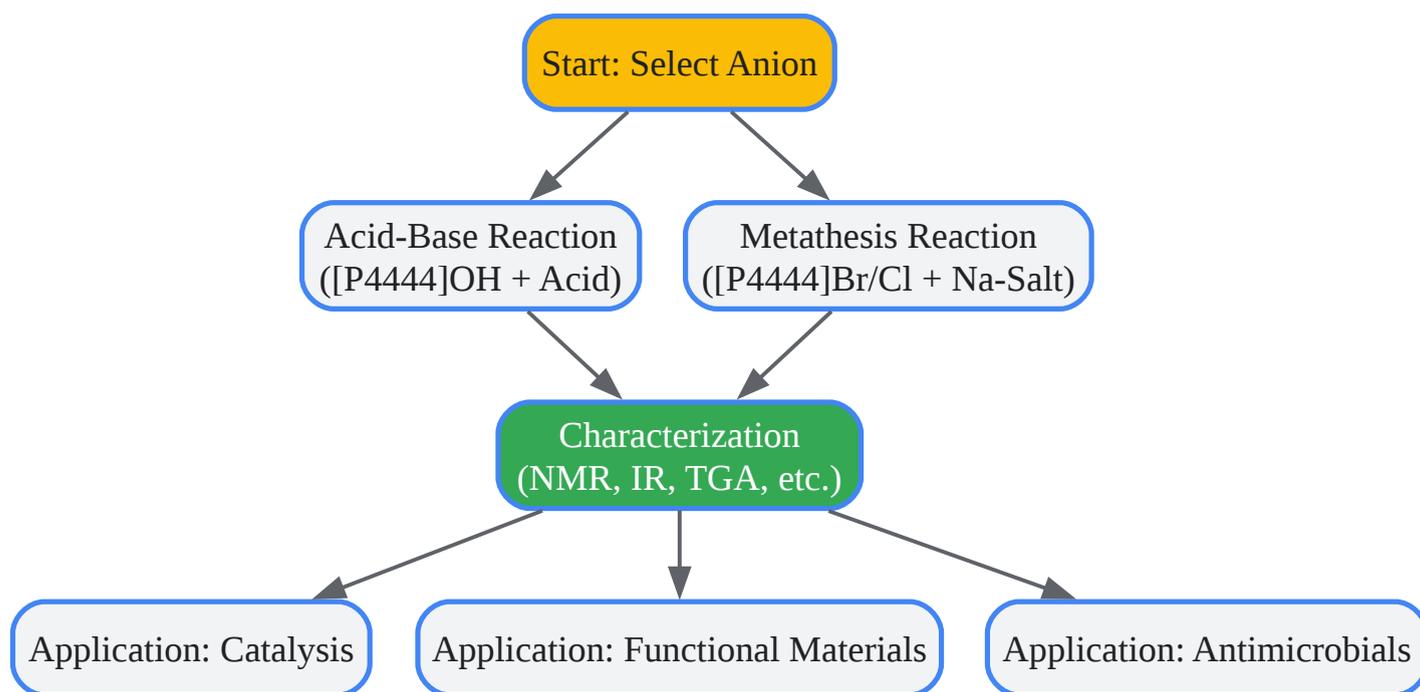
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The synthesis of these ionic liquids typically involves straightforward metathesis or acid-base reactions. The table below summarizes common anions and the associated synthesis methods as found in the literature.

Anion Type	Example Anions	Typical Synthesis Method	Key Characterization Techniques
Biobased/Carboxylate	L-lactate, L-tartrate, succinate, ferulate, medium-chain fatty acids (C6-C12) [1] [2]	Acid-base reaction between [P4444]OH and the corresponding acid [1]	NMR, IR, Elemental Analysis, Viscosity, TGA [1] [2]
Sulfonate	Benzenesulfonate ([BS]), p-methylbenzenesulfonate ([MBS]), p-ethylbenzenesulfonate ([EBS]), methanesulfonate ([MS]) [3]	Metathesis reaction of [P4444]Br with the sodium salt of the anion in water, followed by extraction with dichloromethane [3]	( <sup>1</sup> H)-NMR, Osmolality, Lower Critical Solution Temperature (LCST) measurement [3]
Borate	Bis(butane-1,4-dioxy)borate ([B(bdo)2]),	Cation exchange between [P4444]Cl and the sodium salt	( <sup>1</sup> H), ( <sup>31</sup> P), ( <sup>11</sup> B) NMR, TGA, DSC, Solid-state

Anion Type	Example Anions	Typical Synthesis Method	Key Characterization Techniques
	Tetrakis(pyrazolyl)borate ([B(pyr)4]) [4] [5]	of the borate anion (Na[B(bdo)2] or Na[B(pyr)4]) [5]	NMR for ion dynamics [4] [5]
<b>Amino Acid</b>	Prolinate ([Pro]), and other amino acid anions [6]	Not explicitly detailed; typically an acid-base reaction or metathesis is used.	NMR, IR [6]

The following diagram outlines the general workflow for synthesizing and applying these ionic liquids.



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*General workflow for the synthesis and application of tetrabutylphosphonium ionic liquids.*

## Key Properties and Performance Data

The physicochemical properties of tetrabutylphosphonium ILs can be finely adjusted by modifying the anion structure, which directly impacts their performance in various applications.

**1. Thermo-Responsive Properties for Forward Osmosis** In water treatment, the Lower Critical Solution Temperature (LCST) is a critical parameter. The table below shows how alkyl substitution on the anion influences this property and performance in forward osmosis (FO) [3].

Ionic Liquid	LCST (°C) of 20 wt% Solution	Water Flux (LMH)	Reverse Solute Flux (gMH)
[P4444][MBS]	~36	7.36	5.89
[P4444][EBS]	~25	Information Missing	Information Missing
[P4444][BS]	No LCST observed	Information Missing	Information Missing

**2. Catalytic Performance** These ILs serve as efficient catalysts or solvents in chemical reactions. The following table summarizes their performance in different catalytic reactions.

Ionic Liquid	Reaction Type	Reaction Conditions	Key Results	Source
[P4444][4EtOV] (from $\gamma$ -valerolactone)	Sonogashira Coupling	55°C, solvent- and base-free, 0.5 mol% PdCl <sub>2</sub> (PPh <sub>3</sub> ) <sub>2</sub>	Excellent yields (72-99%), recyclable, operates without copper co-catalyst or added base [7].	[7]
[P4444][Pro] (Prolinate)	Knoevenagel Condensation	Solvent-free, 60°C	Excellent yields (>85%), high selectivity, recyclable at least 6 times [6].	[6]
Various Biobased [P4444] ILs (L-lactate, etc.)	Pd-catalyzed Hydrogenation	Room temperature, atmospheric H <sub>2</sub> pressure	Good performance and recyclability in selective hydrogenation of alkenes and unsaturated ketones [1].	[1]

**3. Antimicrobial Activity** Tetrabutylphosphonium ILs with medium-chain fatty acids as anions show promising antimicrobial properties. Activity generally increases with the length of the alkyl chain on the anion [2].

- **Trend:** Gram-positive bacteria > Gram-negative bacteria.
- **Most Effective:** Tetrabutylphosphonium decanoate ([P4444][C10]) showed the highest activity against yeast (*Candida guilliermondii*) and all tested filamentous fungi [2].

**4. Properties for Electrochemical Applications** Novel tetrabutylphosphonium salts with borate anions form Organic Ionic Plastic Crystals (OIPCs), which are promising as solid-state electrolytes [4] [5].

- **Key Features:** These halogen-free materials, such as [P4444][B(bdo)2] and [P4444][B(pyr)4], are solids at room temperature and exhibit significant ionic conductivity in the solid state due to rotational and translational disorder within their plastic crystal phases [5].
- **Advantage:** [P4444][B(pyr)4] demonstrates more extensive polymorphism and greater ionic conductivity, making it of particular interest for developing safer batteries [4] [5].

## Detailed Experimental Protocols

To ensure reproducibility, here are detailed methodologies for key operations as described in the search results.

### 1. Synthesis of [P4444][MBS] by Metathesis [3]

- **Reagents:** Tetrabutylphosphonium bromide ([P4444]Br), sodium p-methylbenzenesulfonate (Na[MBS]), dichloromethane.
- **Procedure:**
  - Mix [P4444]Br (3.39 g, 10 mmol) and Na[MBS] (3.88 g, 20 mmol) in 20 mL of distilled water.
  - Stir the mixture at 25°C for 24 hours.
  - Extract the resulting ionic liquid product with dichloromethane.
  - Wash the organic phase with distilled water to purify.
  - Remove the dichloromethane by rotary evaporation.
  - Dry the final product in a vacuum oven at 40°C for 48 hours.
- **Characterization:** Confirm structure using (<sup>1</sup>H)-NMR spectroscopy [3].

### 2. Base-Free Sonogashira Coupling in [TBP][4EtOV] [7]

- **Reagents:** [TBP][4EtOV] (ionic liquid solvent), aryl iodide, acetylene, PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub> catalyst.
- **Procedure:**

- Place iodobenzene (0.5 mmol), phenylacetylene (0.75 mmol), and PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub> (0.5 mol %) in a reaction vessel.
- Add 0.8 mL of [TBP][4EtOV] as the reaction medium.
- Heat the reaction mixture at 55°C for 3 hours. (No copper co-catalyst or additional base is needed).
- Monitor the reaction progress (e.g., by TLC or GC).
- Upon completion, isolate the product (e.g., by extraction) and purify as needed.
- **Note:** The protocol is robust to moisture, with water content between 0.05-5.0 wt% showing no significant decrease in yield [7].

## Key Advantages and Design Principles

The widespread investigation of tetrabutylphosphonium ionic liquids is driven by several key advantages:

- **Tunability:** The core principle is anion-driven property control. You can design an IL with specific characteristics (e.g., hydrophilicity, LCST, coordinating ability) by selecting the appropriate anion [1] [3] [2].
- **Greenness:** The use of biobased anions (from sugars, amino acids, or fatty acids) and the ability to facilitate cleaner chemical processes (e.g., acting as a combined solvent and base) enhance their environmental profile [1] [7] [6].
- **Stability:** Phosphonium-based ILs generally exhibit high thermal and chemical stability, which is crucial for catalytic applications and long-term use [3].
- **Functionality:** Beyond being mere solvents, they can act as catalysts, antimicrobial agents, or components in advanced materials like plastic crystals, making them multifunctional tools [2] [5] [6].

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